

Protocol for dissolving sodium pentaborate pentahydrate in water

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Compound of Interest

Compound Name: *Sodium pentaborate pentahydrate*

Cat. No.: *B1171842*

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Technical Support Center: Sodium Pentaborate Pentahydrate

This technical support center provides guidance for researchers, scientists, and drug development professionals on the dissolution of **sodium pentaborate pentahydrate** in water.

Experimental Protocol: Dissolving Sodium Pentaborate Pentahydrate in Water

This protocol outlines the standard procedure for dissolving **sodium pentaborate pentahydrate** in water to prepare a clear, homogenous solution.

Materials:

- **Sodium Pentaborate Pentahydrate** ($\text{NaB}_5\text{O}_8 \cdot 5\text{H}_2\text{O}$)
- Deionized or distilled water
- Glass beaker or flask
- Magnetic stirrer and stir bar
- Heating plate (optional)

- Spatula
- Weighing balance

Procedure:

- Determine the Desired Concentration: Refer to the solubility data in Table 1 to ensure the desired concentration is achievable at the intended working temperature.
- Measure Water: Accurately measure the required volume of deionized or distilled water and transfer it to the beaker or flask.
- Weigh **Sodium Pentaborate Pentahydrate**: Carefully weigh the appropriate amount of **sodium pentaborate pentahydrate** using a weighing balance.
- Add to Water: While stirring the water with a magnetic stirrer, slowly add the weighed **sodium pentaborate pentahydrate** to the vortex. This gradual addition helps prevent clumping.
- Stir Until Dissolved: Continue stirring the mixture. The dissolution rate can be increased by gently heating the solution to a temperature not exceeding 50°C. For many borates, stirring for 10-15 minutes is sufficient to obtain a saturated solution.
- Observe the Solution: A successfully prepared solution will be clear and free of any visible solid particles.
- Cool to Room Temperature (if heated): If heating was used, allow the solution to cool to room temperature before use. Be aware that if a supersaturated solution was created at a higher temperature, precipitation may occur upon cooling.
- Storage: Store the solution in a tightly sealed container to prevent evaporation and absorption of atmospheric carbon dioxide, which can affect the pH and stability of the solution.

Data Presentation

Table 1: Solubility of Sodium Pentaborate in Water at Various Temperatures

Temperature (°C)	Solubility (% by weight)
0	6.28
10	7.5[1]
30	13.75
100	51.0[1]

Table 2: pH of Aqueous Sodium Pentaborate Solutions at 20°C

Concentration (% by weight)	pH
0.1	~7.8
1.0	~7.4
5.0	~7.0
10.0	~6.8
13.75	6.8 - 7.1

Troubleshooting Guides and FAQs

FAQs

- Q1: What is the appearance of **sodium pentaborate pentahydrate**?
 - A1: It is a white, crystalline solid.[1]
- Q2: Is **sodium pentaborate pentahydrate** stable at room temperature?
 - A2: Yes, the product is stable under normal ambient temperatures (from -40°C to 40°C).[1]
- Q3: What happens to the pH of the water when **sodium pentaborate pentahydrate** is dissolved?

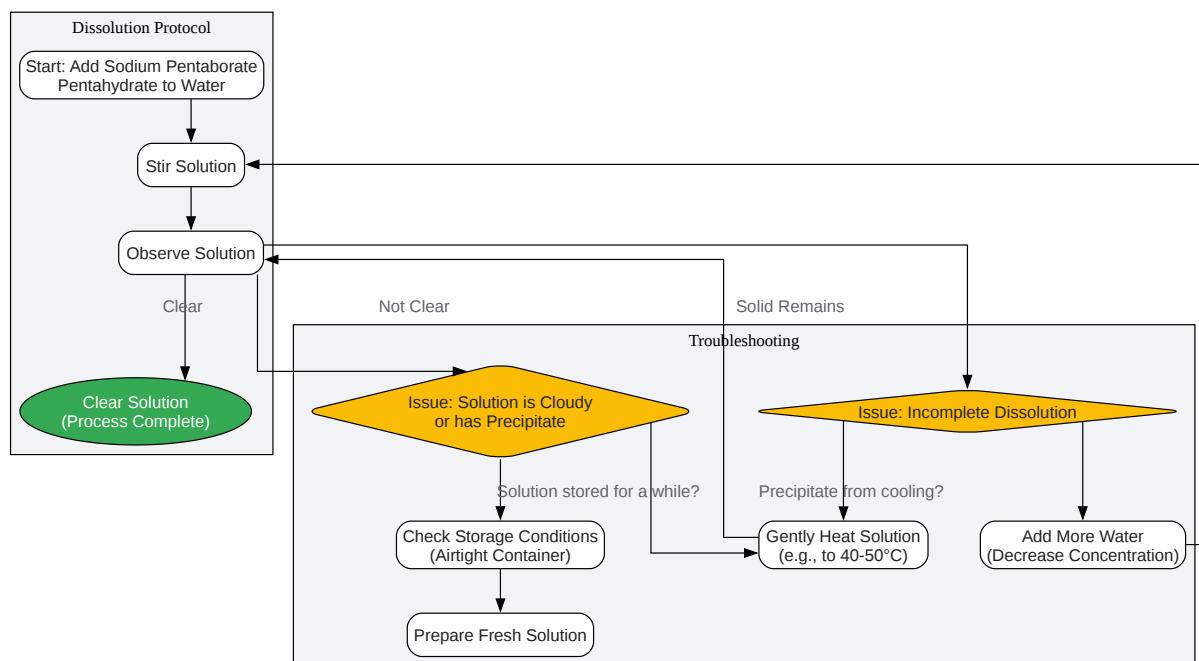
- A3: The pH of the solution will decrease as the concentration of sodium pentaborate increases, generally ranging from slightly alkaline to near neutral or slightly acidic at higher concentrations.

Troubleshooting

- Issue 1: The **sodium pentaborate pentahydrate** is not dissolving completely.
 - Possible Cause: The solution may be saturated or close to saturation at the current temperature.
 - Solution:
 - Increase the temperature of the solution. The solubility of sodium pentaborate significantly increases with temperature.[\[1\]](#)
 - Increase the volume of water to create a more dilute solution.
 - Ensure continuous and adequate stirring.
- Issue 2: The solution is cloudy or a precipitate has formed.
 - Possible Cause 1: The solution was prepared at an elevated temperature and has since cooled, causing the less soluble salt to precipitate out.
 - Solution 1: Reheat the solution to redissolve the precipitate. If it will be used at a lower temperature, ensure the concentration is below the saturation point for that temperature.
 - Possible Cause 2: The solution has absorbed atmospheric carbon dioxide over time, leading to the formation of less soluble species.
 - Solution 2: Prepare a fresh solution and store it in a tightly sealed container.
 - Possible Cause 3: Impurities in the water or the **sodium pentaborate pentahydrate**.
 - Solution 3: Use high-purity, deionized or distilled water and ensure the **sodium pentaborate pentahydrate** is of an appropriate grade for your application.

- Issue 3: The pH of the solution is not what is expected.
 - Possible Cause: The concentration of the solution is different than intended, or the solution has been exposed to the atmosphere, leading to CO₂ absorption and a change in pH.
 - Solution: Verify the concentration of your solution. If the solution is old, it is advisable to prepare a fresh batch. Store in a sealed container to minimize interaction with air.

Visualizations

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Caption: Troubleshooting flowchart for dissolving **sodium pentaborate pentahydrate**.

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References

- 1. Sodium Pentaborate | Customized lubricator | U.S. Borax [borax.com]
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